

Application Notes and Protocols for CMPO in the TRUEX Process

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Compound of Interest

Compound Name: *N,N-Diisobutyl-2-(octyl(phenyl)phosphoryl)acetamide*

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For Researchers, Scientists, and Nuclear Waste Management Professionals

These application notes provide a detailed overview of the use of Octyl(phenyl)-N,N-diisobutylcarbamoylmethylphosphine oxide (CMPO) in the TRAnSUraniuM EXtraction (TRUEX) process for the separation of actinides from nuclear waste streams. The included protocols are designed to offer a foundational methodology for laboratory-scale experiments.

Introduction to the TRUEX Process and the Role of CMPO

The TRUEX process is a highly effective liquid-liquid extraction method developed to remove transuranic elements (such as americium, plutonium, neptunium, and curium) from acidic radioactive waste solutions.[1] The key component of the TRUEX solvent is CMPO, a bifunctional extractant belonging to the carbamoylphosphoryl class.[1] CMPO is particularly valuable for its ability to extract trivalent actinides from highly acidic media, a task for which traditional solvents like tributyl phosphate (TBP) are not efficient.[2]

In the TRUEX process, CMPO is typically dissolved in a normal paraffinic hydrocarbon (NPH) diluent, such as n-dodecane, along with a phase modifier like TBP.[3][4] The TBP is added to prevent the formation of a third phase at high solvent loading.[3] The TRUEX solvent can

efficiently extract actinides in various oxidation states (III, IV, and VI), eliminating the need for oxidation state adjustments.[2]

Key Advantages of the CMPO-based TRUEX Process:

- **High Efficiency:** Capable of reducing transuranic concentrations in waste streams by several orders of magnitude.[4]
- **Flexibility:** Applicable to a wide range of nitric acid, salt, and fission product concentrations. [2][4]
- **Compatibility:** Can be integrated with existing nuclear fuel reprocessing technologies, such as the PUREX process.[2][4]

Chemical Structure and Properties of CMPO

CMPO, or Octyl(phenyl)-N,N-diisobutylcarbamoylmethylphosphine oxide, is an organophosphorus compound with the chemical formula $C_{24}H_{42}NO_2P$. [5] Its bifunctional nature, containing both a phosphoryl and a carbonyl group, is crucial for its strong chelating ability with actinide ions.

- **CAS Number:** 83242-95-9[5]
- **Molecular Weight:** 407.57 g/mol [5]
- **Appearance:** A viscous liquid or solid, depending on purity and temperature.
- **Solubility:** Soluble in various organic diluents, but requires a phase modifier like TBP in aliphatic hydrocarbons to prevent third-phase formation at high metal loading.[3]

Data Presentation: Extraction Efficiency

The efficiency of the TRUEX process is often quantified by distribution ratios (D) and separation factors (SF). The distribution ratio is the concentration of a metal ion in the organic phase divided by its concentration in the aqueous phase. The separation factor between two metal ions is the ratio of their distribution ratios.

Table 1: Typical Distribution Ratios (D) for Selected Elements in the TRUEX Process

Element	Oxidation State	Typical D Value	Conditions
Americium (Am)	+3	>10	0.2 M CMPO, 1.4 M TBP in n-dodecane, 1 M HNO ₃
Plutonium (Pu)	+4	~8.4	0.2 M CMPO, 1.4 M TBP in n-dodecane, 0.5 M HNO ₃ [6]
Uranium (U)	+6	High	0.2 M CMPO, 1.4 M TBP in n-dodecane, 1 M HNO ₃
Europium (Eu)	+3	~10	0.2 M CMPO, 1.4 M TBP in n-dodecane, 1 M HNO ₃
Zirconium (Zr)	+4	~0.2	0.2 M CMPO, 1.4 M TBP in n-dodecane, 0.5 M HNO ₃ [6]

Note: D values are highly dependent on experimental conditions, including acid concentration, solvent composition, and temperature. The values presented are indicative.

Experimental Protocols

The following protocols outline the fundamental steps for performing a laboratory-scale TRUEX process experiment.

Protocol 1: Preparation of the TRUEX Solvent

Objective: To prepare a standard TRUEX solvent containing CMPO and TBP in an n-dodecane diluent.

Materials:

- Octyl(phenyl)-N,N-diisobutylcarbamoylmethylphosphine oxide (CMPO)
- Tributyl phosphate (TBP)
- n-dodecane (or other suitable normal paraffinic hydrocarbon)
- Glassware: Volumetric flasks, graduated cylinders, beakers
- Magnetic stirrer and stir bar

Procedure:

- Accurately weigh the required amount of CMPO to achieve the desired molarity (e.g., 0.2 M).
- Transfer the weighed CMPO to a volumetric flask.
- Add the required volume of TBP to the flask to achieve the desired molarity (e.g., 1.2 M - 1.4 M).^[7]
- Add a portion of the n-dodecane to the flask and dissolve the CMPO and TBP with the aid of a magnetic stirrer.
- Once dissolved, bring the solution to the final volume with n-dodecane.
- Mix thoroughly to ensure a homogeneous solution.
- Store the prepared solvent in a well-sealed container, protected from light.

Protocol 2: Actinide Extraction from a Simulated Waste Solution

Objective: To extract actinides from an acidic aqueous solution into the TRUEX solvent.

Materials:

- Prepared TRUEX solvent (from Protocol 1)

- Simulated aqueous waste solution containing known concentrations of actinides (e.g., Am-241 tracer) and other relevant metals in nitric acid (e.g., 1-3 M HNO₃).
- Separatory funnels or centrifuge tubes
- Mechanical shaker or vortex mixer
- Pipettes
- Analytical instrumentation for determining metal concentrations (e.g., gamma spectrometer, ICP-MS)

Procedure:

- Pipette equal volumes of the TRUEX solvent and the simulated aqueous waste solution into a separatory funnel or centrifuge tube. A 1:1 phase ratio (O/A = 1) is common for initial studies.^[7]
- Shake the mixture vigorously for a predetermined time (e.g., 5-15 minutes) to ensure thorough mixing and mass transfer.
- Allow the phases to separate. Centrifugation can be used to accelerate phase disengagement.
- Carefully separate the aqueous and organic phases.
- Take aliquots from both the initial aqueous solution and the post-extraction aqueous and organic phases for analysis.
- Determine the concentration of the actinides in each phase using appropriate analytical techniques.
- Calculate the distribution ratio (D) for each actinide.

Protocol 3: Stripping of Actinides from the Loaded Organic Phase

Objective: To back-extract the actinides from the loaded TRUEX solvent into a fresh aqueous solution.

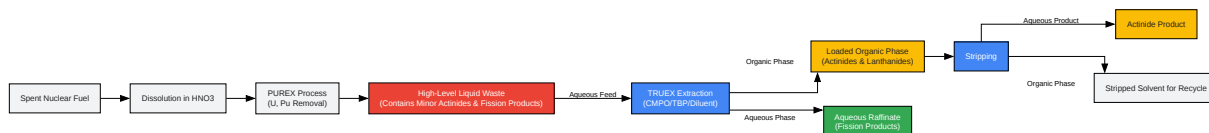
Materials:

- Loaded TRUEX solvent (from Protocol 2)
- Stripping solution (e.g., dilute nitric acid, 0.2 M HNO₃, or a solution containing a complexing agent like 0.1 M citric acid in 0.1 M HNO₃).[\[7\]](#)
- Separatory funnels or centrifuge tubes
- Mechanical shaker or vortex mixer
- Pipettes
- Analytical instrumentation

Procedure:

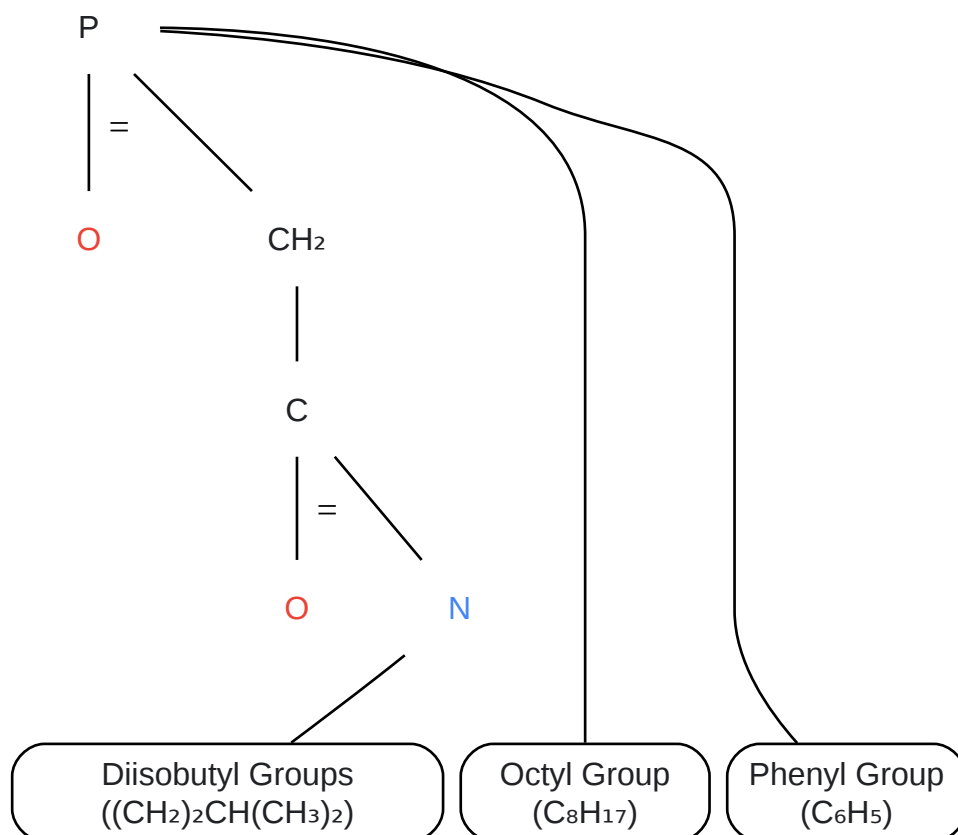
- Pipette a known volume of the loaded TRUEX solvent and the stripping solution into a separatory funnel or centrifuge tube. The phase ratio may be adjusted to achieve the desired concentration in the strip product.
- Shake the mixture vigorously for a sufficient time to allow for the back-extraction of the actinides.
- Allow the phases to separate.
- Separate the aqueous strip solution from the organic solvent.
- Analyze the actinide concentration in the aqueous strip solution and the stripped organic phase to determine the stripping efficiency. Note that quantitative stripping of trivalent actinides often requires multiple stripping stages or the use of complexing agents.[\[7\]](#)

Visualizations



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Caption: Workflow of the TRUEX process for nuclear waste treatment.



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Caption: Chemical structure of CMPO.

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